

Technical Guide: Physicochemical Properties of 1-Benzothiophene-5-carbaldehyde

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Compound of Interest

Compound Name: 1-Benzothiophene-5-carbaldehyde

Cat. No.: B158884

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This technical guide provides an in-depth overview of the melting and boiling points of **1-Benzothiophene-5-carbaldehyde**, including detailed experimental protocols for their determination. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental for the identification, purity assessment, and handling of chemical compounds. The data for **1-Benzothiophene-5-carbaldehyde** is summarized below.

Property	Value	Conditions
Melting Point	53 °C	-
Boiling Point	303.2 °C	at 760 mmHg

Experimental Protocols

Accurate determination of melting and boiling points relies on standardized laboratory procedures. Below are detailed methodologies for these measurements.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for pulverizing samples)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of **1-Benzothiophene-5-carbaldehyde** is placed on a clean, dry surface. If the crystals are large, they should be finely powdered using a mortar and pestle to ensure uniform packing.
- **Capillary Tube Loading:** The open end of a glass capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. A sample height of 1-2 mm is sufficient.[\[1\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus. A calibrated thermometer is positioned to accurately measure the temperature of the block.
- **Measurement:**
 - **Rapid Heating (Optional):** An initial rapid heating can be performed to determine an approximate melting range.
 - **Slow Heating:** For an accurate measurement, the sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[2\]](#)

- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.[3] For a pure compound, this range should be narrow.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The distillation method and the capillary method are common for this determination.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block heater)
- Beaker
- Stand and clamp

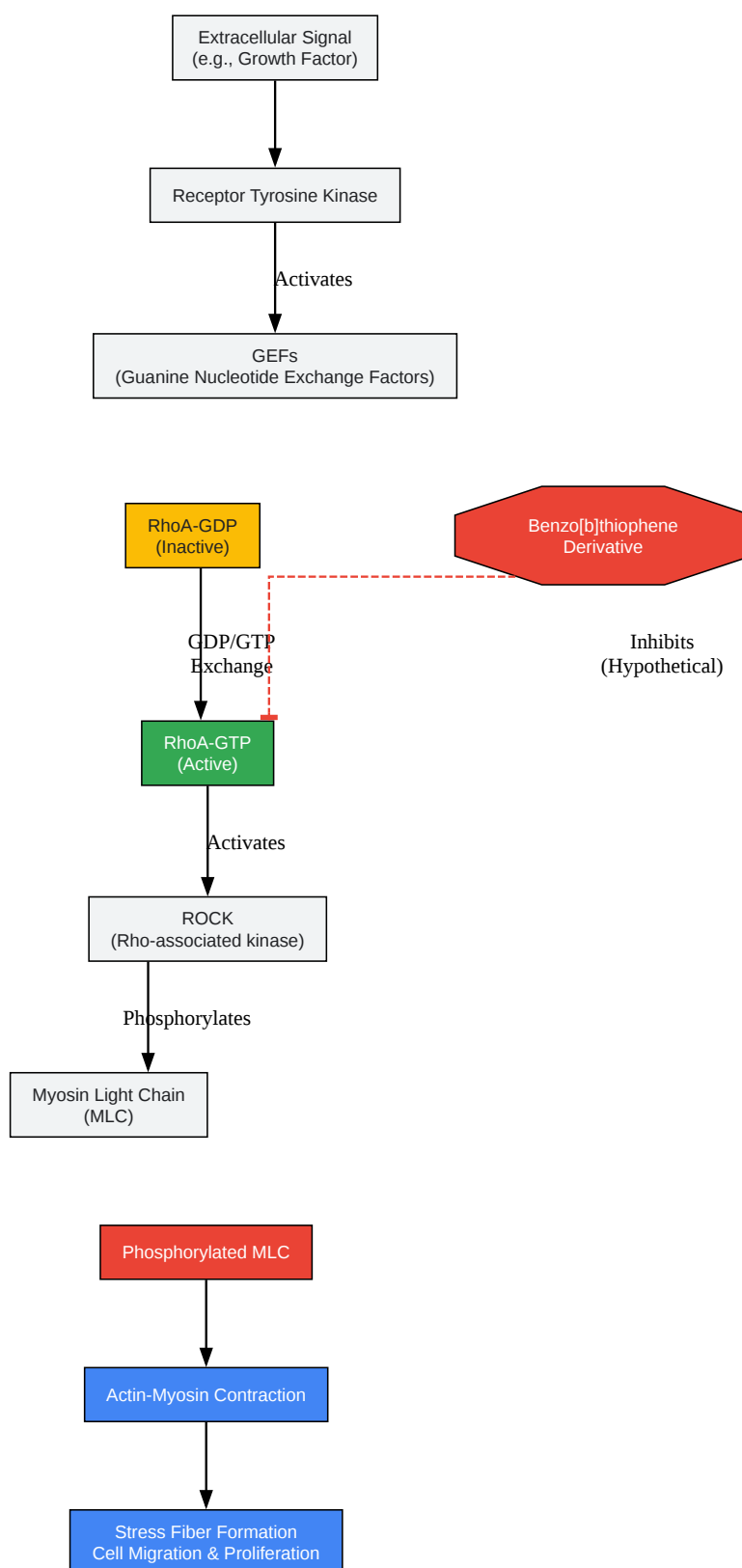
Procedure:

- **Sample Preparation:** A small amount of liquid **1-Benzothiophene-5-carbaldehyde** (a few milliliters) is placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[4]
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or thread. The assembly is then clamped and immersed in a heating bath (e.g., a Thiele tube filled with paraffin oil) or placed in an aluminum block heater. The thermometer bulb should be level with the sample.

- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Data Recording:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[5]

Visualization of a Relevant Biological Pathway

Derivatives of benzo[b]thiophene have been investigated as potential anticancer agents, with some showing inhibitory activity against pathways involved in cell proliferation and migration, such as the RhoA/ROCK pathway.[6] The following diagram illustrates a simplified representation of this pathway and a hypothetical point of inhibition by a benzo[b]thiophene-based compound.



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Caption: Simplified RhoA/ROCK signaling pathway and a potential point of inhibition.

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